

A Comparative Analysis of Promethium-147 Half-Life Measurements

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Promethium-147

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An objective guide for researchers, scientists, and drug development professionals on the validation of **Promethium-147**'s half-life through various experimental methodologies.

Promethium-147 (Pm-147) is a beta-emitting radionuclide with significant applications in various fields, including nuclear batteries and radioisotope thermoelectric generators.^[1] An accurate determination of its half-life is crucial for the proper design, application, and safety of these devices. This guide provides a comparative overview of the different experimental methods used to measure the half-life of Pm-147, presenting supporting data and detailed experimental protocols.

Quantitative Comparison of Half-Life Measurements

The half-life of **Promethium-147** has been determined by various independent laboratories using a range of techniques. The table below summarizes the reported values from several key studies, highlighting the diversity in measurement methodologies and the convergence towards a consensus value.

Principal Investigator/Group	Year	Half-Life (Years)	Experimental Method	Reference
F. P. Roberts, et al.	1963	2.67	Absolute Beta Counting	[2]
E. J. Wheelwright, et al.	1965	2.623 ± 0.005	Calorimetry	[3][4]
J. P. Cali and L. F. Lowe	1959	Not explicitly stated in snippets	Absolute Beta Counting	[5]
W. F. Merritt, et al.	1957	Not explicitly stated in snippets	Not specified in snippets	[5]
ChemLin	2023	2.6234 ± 0.0004	(Evaluated Data)	[6]
MIRDSoft	-	2.623	(Compiled Data)	[7]
Radiacode	-	~2.62	(General Reference)	[8]

Note: The values presented are as reported in the cited literature. Evaluated data represents a weighted average of multiple measurements.

Experimental Protocols

A thorough understanding of the methodologies employed is essential for a critical evaluation of the reported half-life values. The following sections detail the experimental protocols for the primary techniques used in the measurement of **Promethium-147's** half-life.

1. Calorimetric Determination

This method relies on the direct measurement of the heat generated by the beta decay of a known quantity of Pm-147. The half-life is then calculated from the decay of the thermal power over time.

- Sample Preparation:
 - Highly purified **Promethium-147** is obtained, typically from fission products of uranium fuel from a nuclear reactor.[\[3\]](#)
 - The Pm-147 is processed through ion-exchange chromatography to separate it from other rare earth elements and contaminants.[\[3\]](#)
 - The purified Pm-147 is converted to a stable compound, such as the oxide (Pm_2O_3), by precipitation and ignition.
 - A precise mass of the Pm-147 oxide is sealed in a container, often made of a material like aluminum, to contain the radioactive source and allow for heat transfer.
- Measurement:
 - The sealed sample is placed within a highly sensitive calorimeter.
 - The heat output from the sample is measured over an extended period. The rate of heat generation is directly proportional to the decay rate of the isotope.
 - The decay of the thermal power is monitored over a significant fraction of the half-life to obtain a reliable decay curve.
- Data Analysis:
 - The half-life is determined by fitting the time-dependent heat output data to an exponential decay function. This "absolute" value is independent of radiochemical counting techniques.[\[3\]](#)

2. Absolute Beta Counting (including Liquid Scintillation Counting)

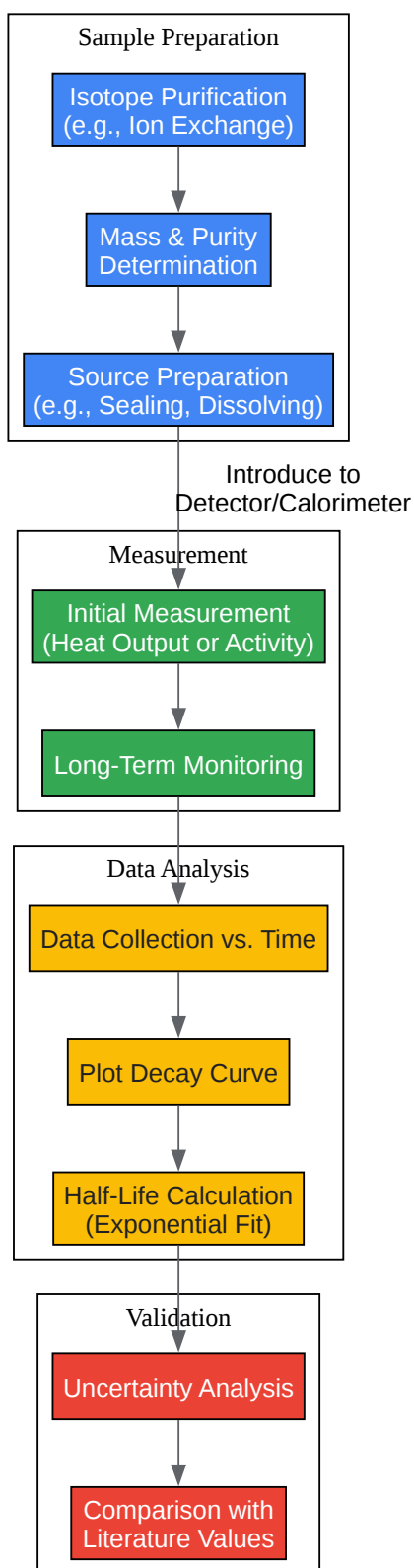
This technique involves directly counting the number of beta particles emitted from a sample of known mass and activity over time. Liquid scintillation counting is a common and highly efficient method for this purpose, especially for low-energy beta emitters like Pm-147.[\[9\]](#)[\[10\]](#)

- Sample Preparation:

- A standard solution of Pm-147 with a precisely known concentration is prepared.
- A small, accurately measured aliquot of the standard solution is mixed with a liquid scintillation cocktail. This cocktail contains organic scintillators that emit light when they interact with the beta particles.[10]
- Measurement:
 - The vial containing the sample and cocktail is placed in a liquid scintillation counter.
 - The counter's photomultiplier tubes detect the light flashes (scintillations) produced by the beta decays.[10]
 - The instrument records the number of counts per minute (CPM). By using a coincidence circuit, background noise is significantly reduced.[10]
- Data Analysis:
 - The counting efficiency of the instrument is determined using a calibrated standard.
 - The CPM is converted to disintegrations per minute (DPM), which represents the absolute activity of the sample.
 - The activity of the sample is measured repeatedly over a long period.
 - The half-life is calculated from the decrease in DPM over time by fitting the data to the radioactive decay law.

Logical Workflow of a Half-Life Measurement Experiment

The following diagram illustrates the general logical workflow for determining the half-life of a radionuclide like **Promethium-147**, applicable to both calorimetric and counting-based methods.



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Caption: General workflow for **Promethium-147** half-life determination.

This guide demonstrates that while different experimental approaches exist for measuring the half-life of **Promethium-147**, the results from various studies are largely in agreement. The choice of method often depends on the available equipment, the required accuracy, and the quantity of the isotope available. The calorimetric method offers a direct measurement independent of counting efficiencies, while modern liquid scintillation counting provides high sensitivity for small sample sizes.

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- To cite this document: BenchChem. [A Comparative Analysis of Promethium-147 Half-Life Measurements]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221622#validation-of-promethium-147-half-life-measurements]

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